

# dolutegravir cost-effectiveness analysis HIV treatment

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## Compound Focus: Dolutegravir

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## Clinical Effectiveness & Cost-Effectiveness Overview

The table below summarizes key performance and economic data for **dolutegravir**-based regimens from recent studies.

Aspect	Regimen Comparison	Key Quantitative Data (Time Frame)	Study Details (Location, Type)
Viral Suppression (VS)	DTG/3TC vs. various 3-drug regimens [1]	94.0% VS with DTG/3TC vs. 86.9%-91.9% with other regimens (96 weeks)	Multicenter prospective cohort (Spain) [1]
	DTG-based first-line vs. non-DTG-based [2]	Adjusted RR for VS: 1.04 (95% CI: 1.01-1.06) (12 months)	Cohort study, 59 clinics (South Africa) [2]
	DTG + TDF + 3TC in ART-naive patients [3]	VS (<50 copies/mL): 79.8% (3 months), 91.7% (6 months)	Longitudinal cohort (Ethiopia) [3]

Aspect	Regimen Comparison	Key Quantitative Data (Time Frame)	Study Details (Location, Type)
Treatment Persistence	DTG/3TC vs. other regimens [1]	Discontinuation due to AEs: <b>9.8%</b> for DTG/3TC vs. <b>13.1%-73.8%</b> for others (96 weeks)	Multicenter prospective cohort (Spain) [1]
Immunological Response	DTG + TDF + 3TC in ART-naive patients [3]	Median CD4+ count: <b>209</b> (baseline) → <b>291</b> (3 months) → <b>378</b> cells/μL (6 months)	Longitudinal cohort (Ethiopia) [3]

| **Incremental Cost-Effectiveness** | TLD (TDF+3TC+DTG) vs. TLE (TDF+3TC+EFV) [4] | India: **ICER of \$130 per YLS** China: **0.006 incremental QALYs with \$64 savings** Sub-Saharan Africa: **83% DALYs averted** | Systematic Review of Cost-Effectiveness Analyses [4] |

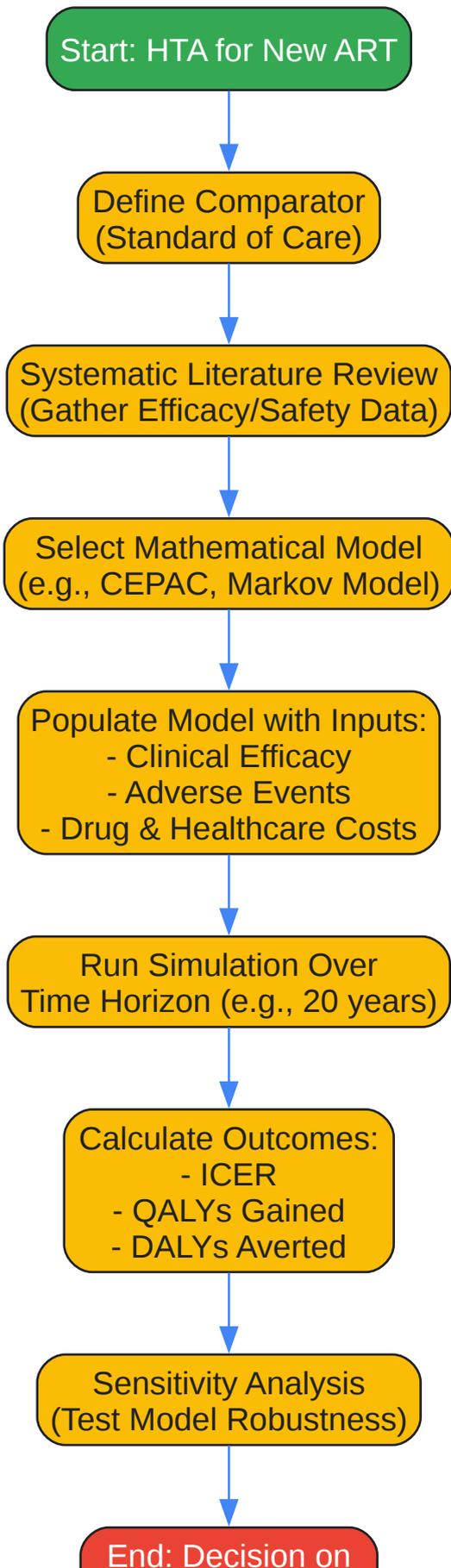
## Experimental & Methodological Protocols

The studies referenced employ rigorous methodologies to generate these findings.

- **Clinical Cohort Studies:** Prospective or retrospective designs comparing DTG-based regimens to other standards of care (e.g., efavirenz-based regimens). Key outcomes include **viral suppression (HIV RNA < 50 copies/mL)**, **virological failure**, **CD4+ T-cell count recovery**, and **treatment discontinuation rates**. Statistical analyses often involve **intention-to-treat analysis**, **Poisson regression models to calculate risk ratios (RR)**, and **survival analysis** for time-to-event outcomes [1] [2] [3].
- **Cost-Effectiveness Analysis (CEA) Models:** These studies use mathematical simulation models to project long-term clinical and economic outcomes.
  - **Common Models:** The **Cost-Effectiveness of Preventing AIDS Complications (CEPAC) International model** and individual-based simulation models of HIV transmission are frequently used [4].
  - **Key Inputs:** Models incorporate data on **treatment efficacy**, **adverse events**, **regimen switching**, **drug costs**, and **healthcare utilization costs**.
  - **Outcomes Measured:** Primary outcomes include **incremental cost-effectiveness ratio (ICER)**, **quality-adjusted life years (QALYs) gained**, **disability-adjusted life years (DALYs) averted**, and **years of life saved (YLS)**. A strategy is typically considered cost-effective if its ICER is below a country's willingness-to-pay threshold [4].

- **Time Horizon & Discounting:** Analyses often use a lifetime or **20-year time horizon** and apply an annual discount rate (typically **3%**) for both costs and health outcomes [4].

The logical workflow for a full health technology assessment of a new antiretroviral therapy, integrating these methodologies, is illustrated below.



**Cost-Effectiveness**

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## Key Insights for Professionals

- **Real-World Performance Matches Trials:** The high viral suppression and superior persistence of DTG-based regimens in cohort studies reinforce clinical trial data, supporting their reliability in diverse clinical settings [1].
- **Economic Value is Widespread:** DTG's cost-effectiveness is demonstrated across different economic contexts and is driven by its **high efficacy, improved adherence, and durability**, which reduce long-term costs associated with treatment failure and disease progression [4].
- **Consider Implementation Equity:** While clinically and economically effective, real-world data from South Africa indicates that **women were less likely to be initiated on or transitioned to DTG** than men. Successful roll-out requires focused efforts to ensure equitable access [2].

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## References

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